

## Introduction and Biochemical Profile

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**Compound Focus: Arp-100**

CAS No.: 704888-90-4

Cat. No.: S519372

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**ARP-100**, chemically known as 2-(((1,1'-Biphenyl)-4-ylsulfonyl)-(1-methylethoxy)amino)-N-hydroxyacetamide, is a synthetic biphenylsulfonamide-based inhibitor that selectively targets the S1' pocket of MMP-2 [1] [2] [3]. Its primary mechanism involves potent inhibition of MMP-2, which plays a crucial role in degrading type IV collagen in the basement membrane, a key step in tumor cell invasion and metastasis [1] [4].

The table below summarizes the inhibitory profile of **ARP-100** against various matrix metalloproteinases, demonstrating its high selectivity for MMP-2:

**Table 1: Inhibitory Profile of ARP-100 Against Matrix Metalloproteinases**

Target Enzyme	IC <sub>50</sub> Value	Selectivity Relative to MMP-2
MMP-2	12 nM [1] [2] [4]	-
MMP-9	200 nM [1] [2] [5]	~17-fold less selective
MMP-3	4.5 μM [1] [2] [5]	~375-fold less selective
MMP-1	>50 μM [1] [2] [5]	>4,000-fold less selective
MMP-7	>50 μM [1] [2] [5]	>4,000-fold less selective

This high selectivity makes **ARP-100** a superior pharmacological tool for dissecting the specific role of MMP-2 in complex biological processes, minimizing off-target effects that can confound experimental

results.

## Experimental Protocols and Applications

### In Vitro Matrigel Invasion Assay

A primary application of **ARP-100** is in studying tumor cell invasion through a simulated extracellular matrix.

- **Cell Line:** HT1080 human fibrosarcoma cells are commonly used [1] [4] [3].
- **Materials:** Matrigel-coated transwell or invasion chambers, cell culture medium, **ARP-100** stock solution, and appropriate controls [1].
- **ARP-100 Treatment Preparation:**
  - Prepare a fresh stock solution of **ARP-100** in DMSO at a high concentration (e.g., 10-100 mM) [2] [5].
  - Dilute the stock solution in serum-free cell culture medium to the final working concentration of **50 nM** immediately before use. Ensure the final DMSO concentration is low (e.g., <0.1%) to avoid cytotoxicity [1] [5].
- **Procedure:**
  - Seed HT1080 cells onto the upper chamber of the Matrigel-coated insert in serum-free medium containing 50 nM **ARP-100** [1].
  - Place the chamber into a well containing medium with a chemoattractant (e.g., 10% fetal bovine serum).
  - Incubate the cells for **24 hours** at 37°C in a 5% CO<sub>2</sub> atmosphere [1].
  - After incubation, carefully remove non-invading cells from the upper surface of the membrane with a cotton swab.
  - Fix and stain the cells that have invaded through the Matrigel to the lower surface of the membrane.
  - Count the number of invaded cells under a microscope or quantify using other methods.
- **Expected Outcome:** Treatment with 50 nM **ARP-100** is expected to cause a **significant reduction in the total number of invasive elongations and invaded cells** compared to the vehicle control group, indicating inhibition of MMP-2-dependent invasion [1].

### Cell-Free MMP Enzyme Activity Assay

**ARP-100** can be used to determine IC<sub>50</sub> values and validate its selectivity in biochemical assays.

- **General Protocol:**

- Incubate the purified recombinant MMP enzyme (e.g., MMP-2, MMP-9) with a fluorogenic or colorimetric substrate in a suitable reaction buffer.
- Add **ARP-100** across a range of concentrations (e.g., from low nanomolar to micromolar).
- Measure the enzyme activity by monitoring the change in fluorescence or absorbance over time.
- Calculate the percentage of inhibition and determine the IC<sub>50</sub> value using non-linear regression analysis.

## Formulation and Handling Guidelines

Proper preparation and storage of **ARP-100** are critical for experimental reproducibility.

**Table 2: Stock Solution Preparation and Storage**

Parameter	Recommendation
Molecular Weight	364.42 g/mol [1] [2] [4]
CAS Number	704888-90-4 [1] [2] [4]
Chemical Formula	C <sub>17</sub> H <sub>20</sub> N <sub>2</sub> O <sub>5</sub> S [1] [2] [4]
Solubility in DMSO	~73-100 mg/mL (~200-274 mM) [1] [2]
Storage (Powder)	-20°C, desiccated [2] [4]
Storage (Stock Solution)	-20°C or -80°C for long-term storage; avoid repeated freeze-thaw cycles [2] [5]

## In Vivo Formulation (for animal studies)

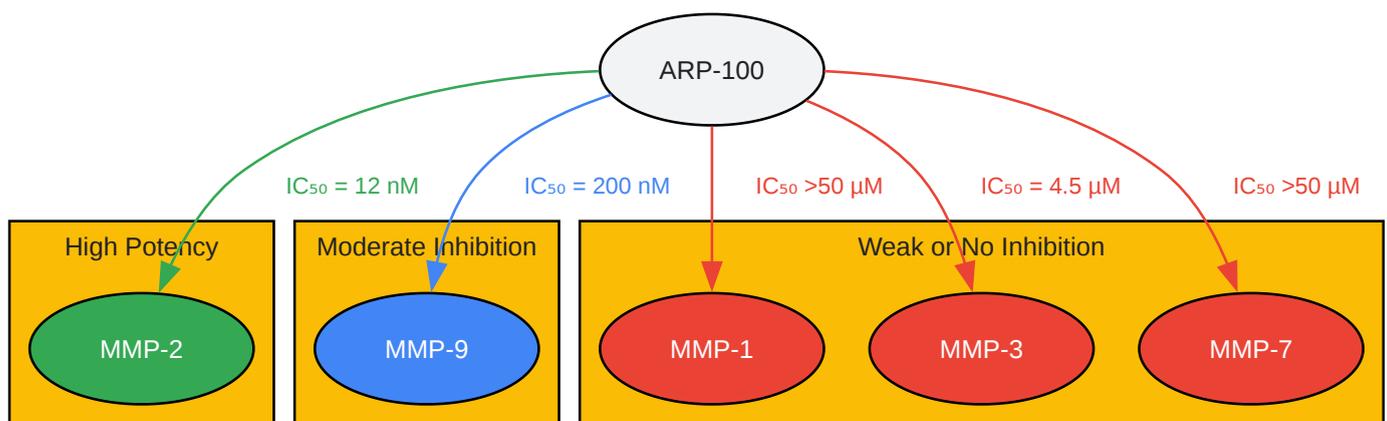
While specific in vivo protocols were not detailed in the search results, suppliers provide validated formulations for animal studies. One such formulation is:

- **5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH<sub>2</sub>O** [1] [2]
- **Preparation Method:**

- Add 50  $\mu\text{L}$  of a clarified 73 mg/mL DMSO stock solution to 400  $\mu\text{L}$  of PEG300 and mix evenly.
- Add 50  $\mu\text{L}$  of Tween-80 to the mixture and mix evenly.
- Add 500  $\mu\text{L}$  of double-distilled water (ddH<sub>2</sub>O) to adjust the volume to 1 mL.
- The mixed solution should be used immediately for optimal results [1].

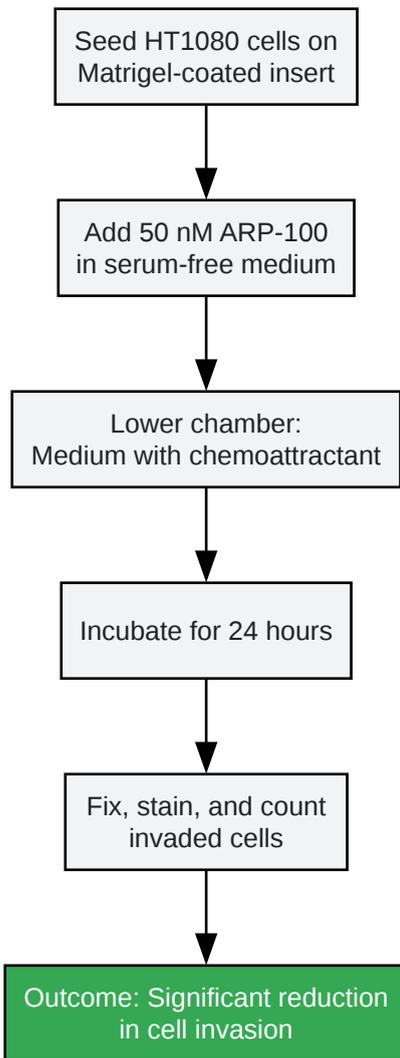
## Visual Summaries

To better understand **ARP-100**'s selectivity and application, the following diagrams provide a visual summary.



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*Diagram 1: Selectivity Profile of **ARP-100**. This diagram visualizes the potent inhibition of MMP-2 by **ARP-100** and its significantly weaker activity against other MMPs, highlighting its high selectivity [1] [2].*



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*Diagram 2: In Vitro Invasion Assay Workflow. This flowchart outlines the key steps for assessing the anti-invasive effects of **ARP-100** using a Matrigel-based assay with HT1080 cells [1] [5].*

## Important Notes for Researchers

- **Specificity Consideration:** While **ARP-100** is selective for MMP-2 over several other MMPs, its potential effects on other, less common metalloproteinases should be considered when interpreting results. Appropriate controls are essential.
- **Cell Line Variability:** The anti-invasive effect of **ARP-100** has been demonstrated in HT1080 fibrosarcoma cells [1]. Efficacy may vary depending on the cell line used, as different lines can express varying levels and profiles of MMPs.

- **Fresh Preparation:** For all cell-based assays, fresh dilutions of **ARP-100** from stock solutions should be prepared immediately before use to ensure activity and validity of results [1].
- **Handling Precautions:** **ARP-100** is intended for research use only and not for human consumption [2] [4] [5]. Standard laboratory safety practices should be followed when handling the compound.

## References

1. ARP 100 | MMP inhibitor | Mechanism | Concentration [selleckchem.com]
2. ARP-100 | MMP-2 Inhibitor [medchemexpress.com]
3. ARP 100 | CAS 704888-90-4 [scbt.com]
4. ARP 100 | Synthetic Metalloprotease Inhibitors [rndsystems.com]
5. - ARP | MMP | TargetMol 100 [targetmol.com]

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